

# Replicating Published Findings on CP-346086's Efficacy: A Comparative Guide

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## Compound of Interest

Compound Name: CP-346086

Cat. No.: B15613185

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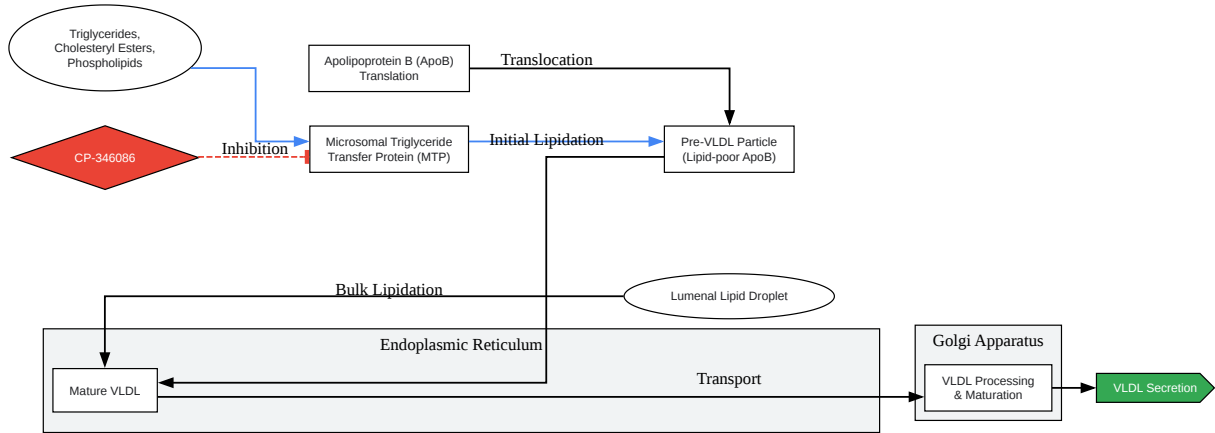
This guide provides a comprehensive overview of the published efficacy of **CP-346086**, a potent inhibitor of the Microsomal Triglyceride Transfer Protein (MTP). By summarizing key experimental data and detailing methodologies, this document serves as a resource for researchers seeking to understand and potentially replicate findings related to this compound. The guide also offers a comparison with an alternative MTP inhibitor, Lomitapide, to provide a broader context of its therapeutic potential.

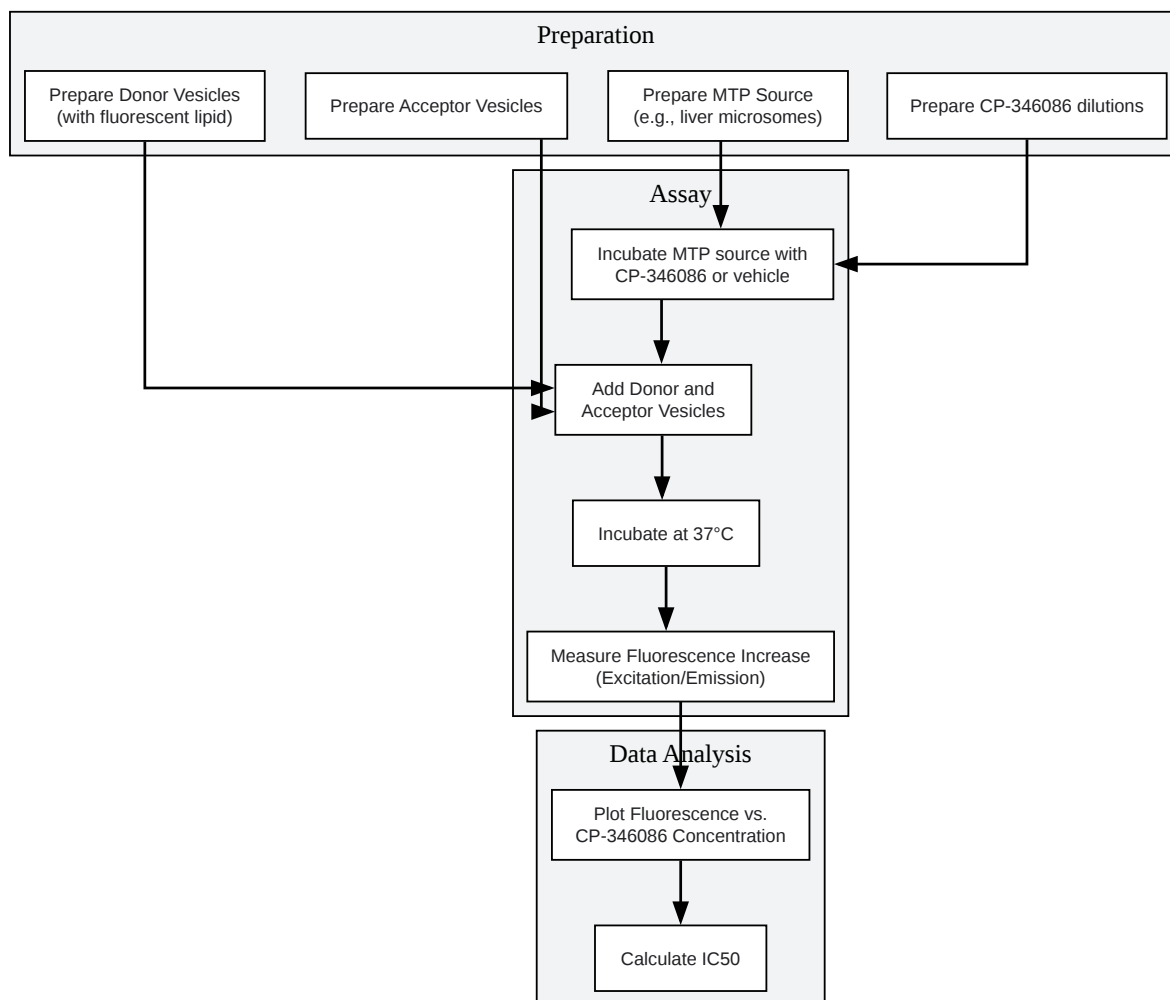
## Mechanism of Action: Inhibition of MTP

**CP-346086** exerts its lipid-lowering effects by directly inhibiting the Microsomal Triglyceride Transfer Protein (MTP). MTP is a critical intracellular lipid transfer protein essential for the assembly and secretion of apolipoprotein B (apoB)-containing lipoproteins, namely very-low-density lipoprotein (VLDL) in the liver and chylomicrons in the intestine.<sup>[1]</sup> By blocking MTP, **CP-346086** effectively reduces the secretion of these lipoproteins, leading to a significant decrease in plasma levels of triglycerides, total cholesterol, VLDL cholesterol, and low-density lipoprotein (LDL) cholesterol.<sup>[1]</sup>

## Signaling Pathway of MTP in VLDL Assembly and Inhibition by CP-346086

The following diagram illustrates the key steps in VLDL assembly and the point of intervention for **CP-346086**.





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## References

- 1. CP-346086: an MTP inhibitor that lowers plasma cholesterol and triglycerides in experimental animals and in humans - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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